

Application Notes and Protocols: Carbaspirin Calcium in Stroke Prevention Clinical Trials

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Compound of Interest

Compound Name: *Carbaspirin Calcium*

Cat. No.: *B1501493*

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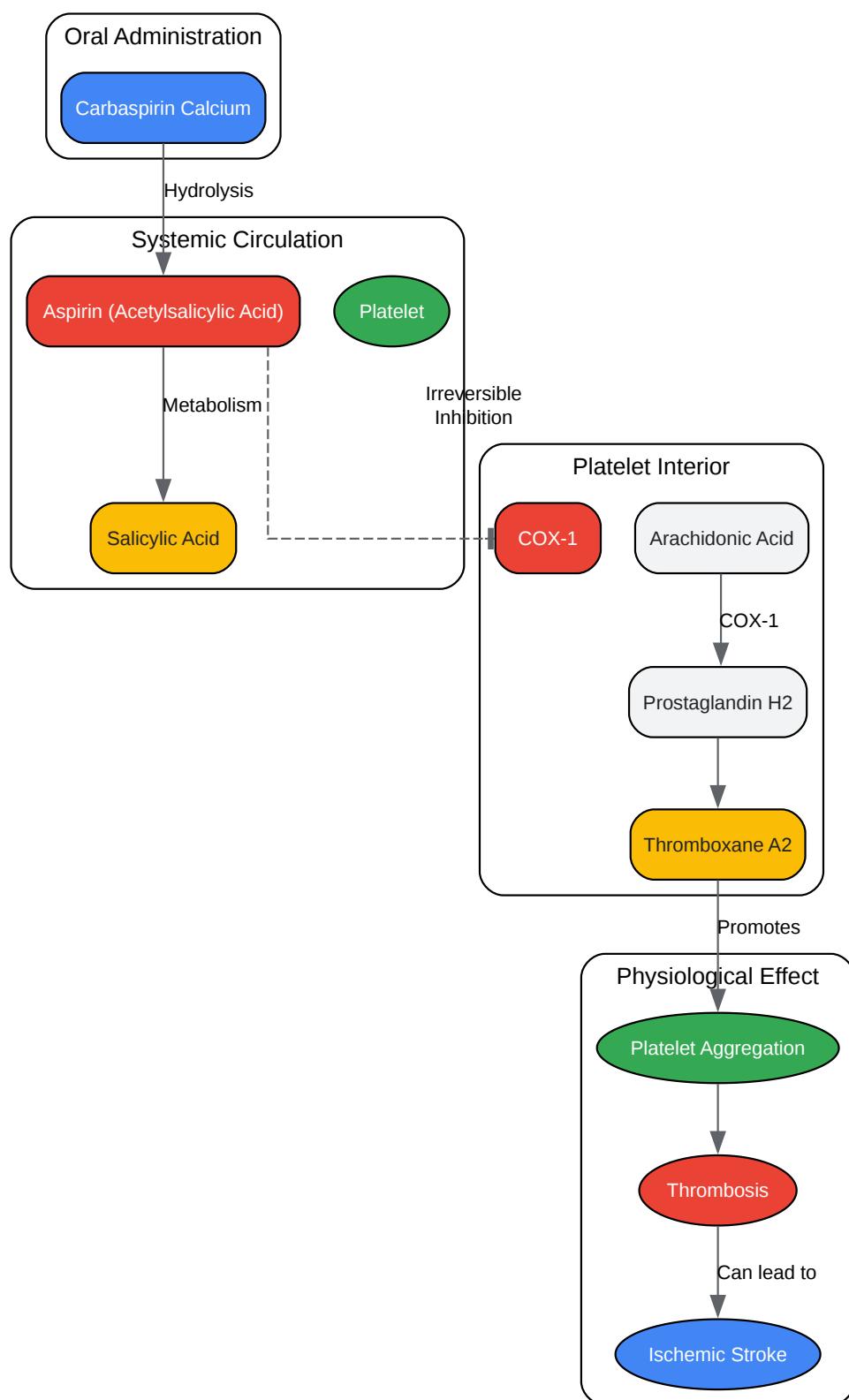
Introduction

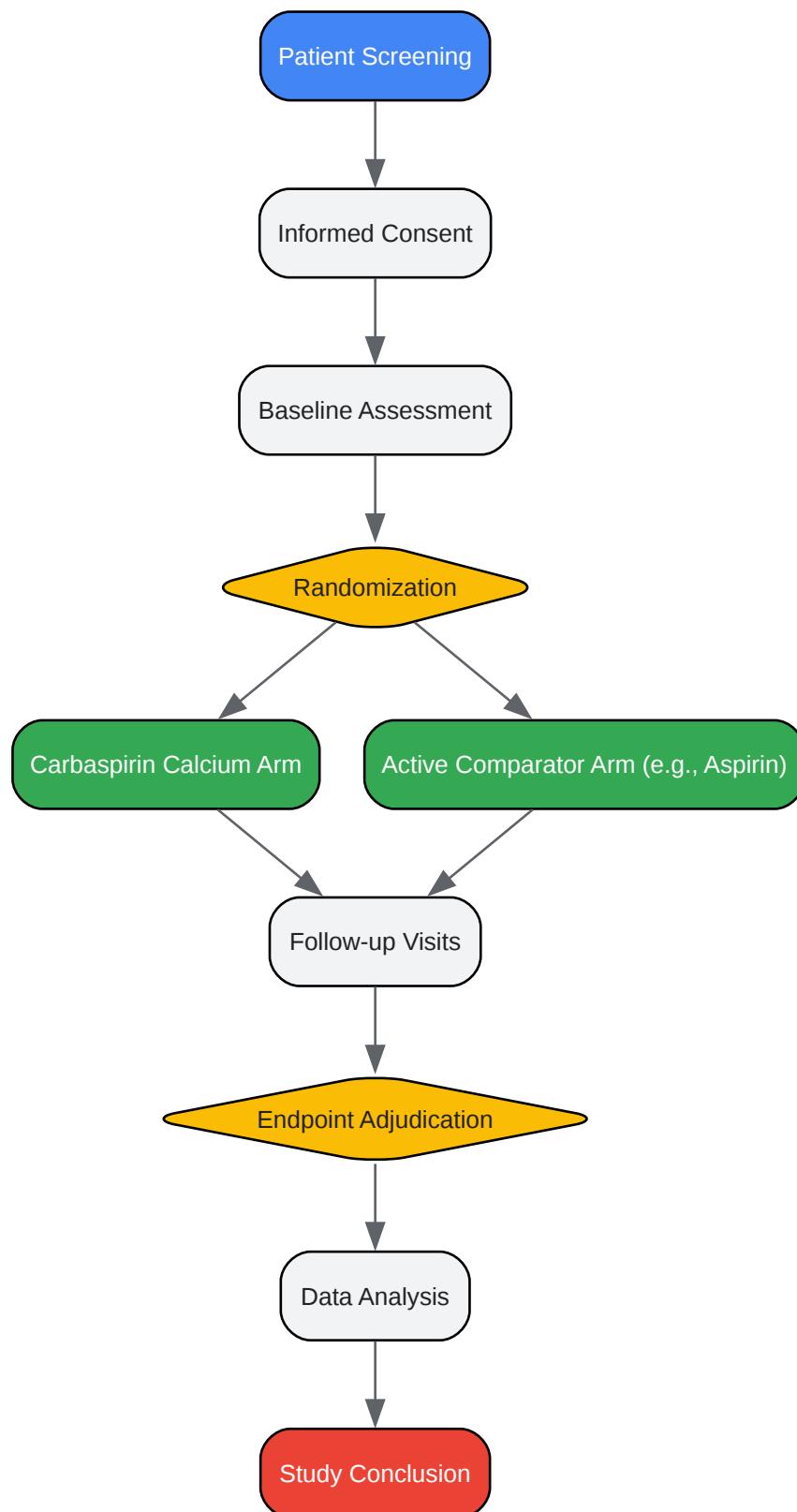
Carbaspirin calcium is an antiplatelet agent used in the prevention of thromboembolic events, including stroke. It is a complex of acetylsalicylic acid (aspirin) and urea with calcium carbonate. Following administration, it is hydrolyzed to salicylic acid, the active metabolite responsible for its therapeutic effects.^[1] The primary mechanism of action is the irreversible inhibition of cyclooxygenase-1 (COX-1) in platelets, which in turn blocks the synthesis of thromboxane A2, a potent promoter of platelet aggregation.^[2] This antiplatelet effect is central to its role in preventing ischemic stroke.

These application notes provide an overview of the use of **carbaspirin calcium** in the context of stroke prevention clinical trials, including its mechanism of action, relevant clinical trial designs, and a summary of the broader landscape of antiplatelet therapy for secondary stroke prevention.

Signaling Pathways and Mechanism of Action

Carbaspirin calcium's therapeutic effect in stroke prevention is mediated through the inhibition of the arachidonic acid pathway in platelets.



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References

- 1. Contemporary antiplatelet therapy for secondary stroke prevention: a narrative review of current literature and guidelines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Navigating Antiplatelet Treatment Options for Stroke: Evidence-Based and Pragmatic Strategies - PubMed [pubmed.ncbi.nlm.nih.gov]
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